

Aniline Phosphinate: A Synthetic Compound

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Compound Focus: Aniline phosphinate

CAS No.: 82395-88-8

Cat. No.: S730027

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The available information identifies **aniline phosphinate** as a man-made substance. The table below summarizes its key characteristics:

Property	Description
CAS Number	82395-88-8 [1] [2]
Molecular Formula	$C_6H_8NO_2P$ [1]
IUPAC Name	aniline; phosphinous acid [1]
Source	Commercial chemical suppliers [1] [2]
Purity	Available at 95% purity [2]
Intended Use	"For research use only. Not for human or veterinary use." [1]
Melting Point	113-115 °C [2]

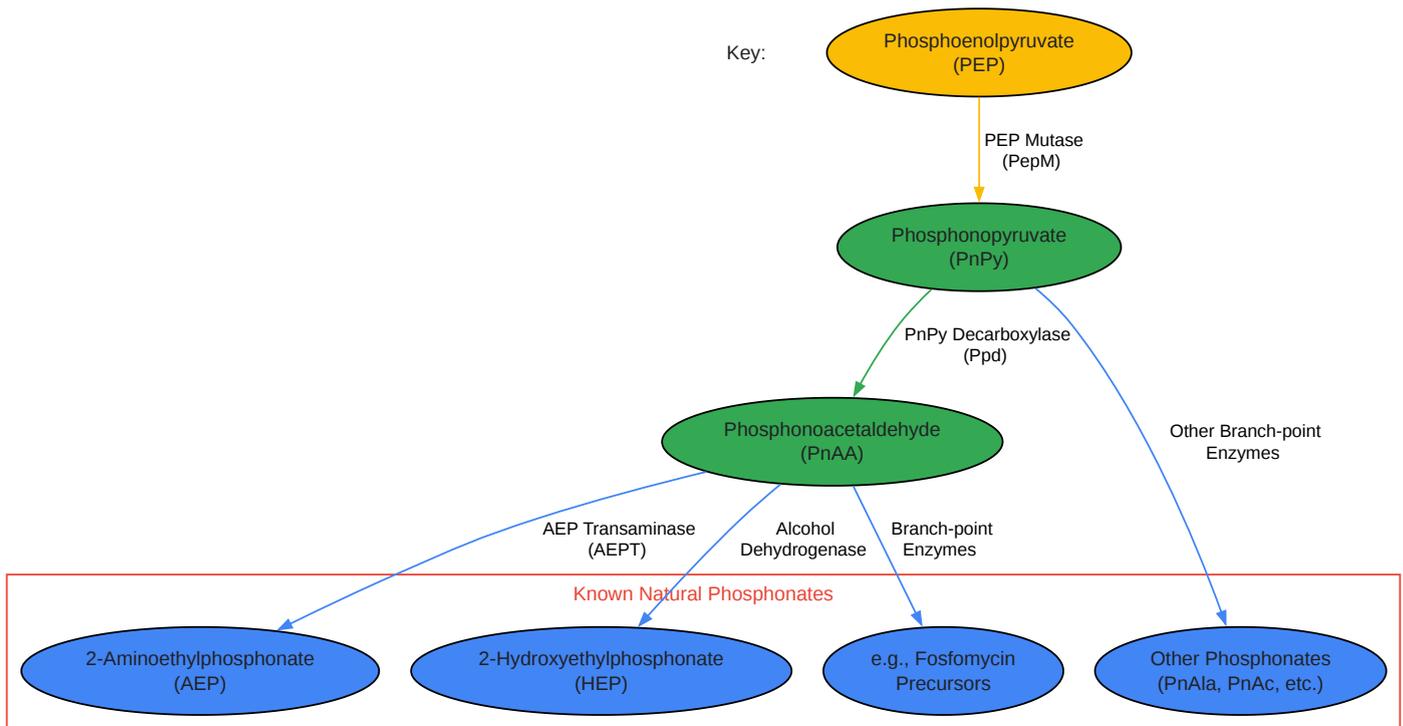
Its structure consists of an aniline component combined with a phosphinate group, and it is classified as a mixture or salt [1]. Potential synthesis routes involve direct reactions between aniline and phosphorus-containing acids like hypophosphorous acid (H_3PO_2) [1].

The Contrast: Widespread Natural Phosphonates

While **aniline phosphinate** itself is not natural, a broader class of organophosphorus compounds—the **phosphonates**—are produced by a wide variety of microbes [3] [4] [5].

- **Abundance and Role:** Approximately **5% of sequenced bacterial genomes** contain the genetic machinery for phosphonate biosynthesis [3]. These molecules are important in the global phosphorus cycle and often serve the producing organisms in roles such as **scavenging scarce phosphorus** or as **toxins in chemical warfare** against competitors [3].
- **Common Natural Phosphonates:** The most common natural phosphonate is **2-aminoethylphosphonate (AEP)**, which is found in bacteria, protozoa, and mollusks [4] [5]. Other notable examples include the antibiotic **fosfomycin** and the herbicide **phosphinothricin** [5].
- **Biosynthetic Pathway:** The vast majority of biological phosphonates are derived from a universal biosynthetic pathway [3] [5]. The key initial step is the rearrangement of phosphoenolpyruvate (PEP) to phosphonopyruvate, catalyzed by the enzyme **PEP mutase (PepM)**.

The following diagram illustrates the common early steps in microbial phosphonate biosynthesis and the major branch points leading to different natural products.



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Research Approaches for Natural Product Discovery

If your goal is to discover novel natural products, modern genomics provides powerful tools. The established pathway for phosphonate biosynthesis means the presence of the **pepM** gene serves as a **reliable molecular marker** [3] [5].

Researchers can analyze microbial genomes or environmental metagenomes for the **pepM** gene. By then examining the "gene neighborhood"—the other genes located nearby—scientists can predict the type of phosphonate molecule the pathway produces [3] [5]. This approach has revealed that a significant proportion

(~13%) of these gene clusters do not match known pathways, strongly suggesting they produce novel phosphonates [5].

In summary, while **aniline phosphinate** is a synthetic compound, the broader family of phosphonate molecules represents a rich and underexplored reservoir of natural products with significant potential.

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